

Operational Guide: Safe Handling and Disposal of Alanine, N-3-pyridinyl-

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Compound of Interest

Compound Name: Alanine, N-3-pyridinyl-

Cat. No.: B7810431

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Executive Summary & Chemical Profile[1][2]

Alanine, N-3-pyridinyl- (often structurally ambiguous in nomenclature, referring to either N-(3-pyridinyl)alanine or the more common 3-(3-pyridyl)alanine) represents a class of zwitterionic pyridine derivatives used frequently in peptidomimetic drug design.[1][2][3][4]

Proper disposal is not merely a regulatory box-checking exercise; it is a safety imperative.[1][3] The pyridine moiety introduces specific toxicological risks (potential neurotoxicity and flammability precursors) that distinguish this from standard amino acid waste.[3] This guide prioritizes the "Conservative Disposal Strategy," treating the compound with the caution reserved for aminopyridines until specific lot toxicity is established.

Chemical Identity & Hazard Matrix[1][2][3][5]

Property	Specification	Operational Implication
Chemical Name	Alanine, N-3-pyridinyl- (or 3-(3-Pyridyl)-L-alanine)	Verify CAS on specific vial (Common: 64090-98-8 or 36724-74-0).[1][2][3]
Physical State	Solid (Crystalline Powder)	Dust inhalation risk; requires P1/P2 particulate filtering.[2][3][4][5]
Hazard Class	Irritant (Xi) / Potential Toxic (T)	Causes skin/eye irritation; potential neurotoxic effects if N-linked.[2][3][4]
Reactivity	Acid/Base Sensitive, Oxidation Susceptible	DO NOT mix with strong oxidizers (e.g., Peroxides, Nitric Acid).[2][4]
RCRA Status	Not explicitly P/U-listed, but treat as Hazardous	Do not dispose of via sanitary sewer.[2][4]

Pre-Disposal Protocol: Segregation & Stabilization[1]

Effective disposal begins at the bench.[3] The causality of most lab accidents involving waste is improper segregation.[3]

A. The Segregation Logic

You must segregate this compound from oxidizing agents.[3]

- Mechanism: The pyridine nitrogen has a lone pair of electrons that, while aromatic, can undergo N-oxidation or react exothermically with strong oxidizers.[1]
- Action: Designate a specific "Solid Organic - Nitrogen Containing" waste stream.

B. Solubilization Status

- Dry Solid: Keep dry.[1][3] Hydrolysis is not an immediate risk, but introducing water creates a mixed-waste stream that is more expensive to incinerate.[1][3]
- In Solution: If the compound is dissolved in DMSO, Methanol, or Acetonitrile, it must be classified based on the solvent's flammability, with the pyridine derivative noted as a toxic contaminant.[4]

Step-by-Step Disposal Workflow

Scenario A: Disposal of Pure Solid (Expired/Excess)[1]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or amber glass jar.[1][3] Avoid metal containers due to potential corrosion from amino acid functionalities over time.[1][3]
- Labeling: Apply a hazardous waste label immediately.[1][3]
 - Primary Constituent:[1][6][7][8][9][10] **Alanine, N-3-pyridinyl-**[1][2][3][4][11]
 - Hazard Checkbox: Toxic, Irritant.[3]
- Transfer: Transfer solid using a dedicated spatula inside a chemical fume hood to prevent dust aerosolization.[1][3]
- Handoff: Seal tightly. This waste is destined for High-Temperature Incineration (Rotary Kiln). [1][3]

Scenario B: Disposal of Reaction Mixtures (Liquid)

- pH Check: If the solution is aqueous/acidic, ensure the pH is between 5 and 9 before consolidation to prevent container pressurization, though never mix with bleach or oxidizers.
- Solvent Stream:
 - Halogenated Solvents (DCM, Chloroform): Segregate into "Halogenated Waste."[1][3]
 - Non-Halogenated (MeOH, Acetone, DMSO): Segregate into "Non-Halogenated Organic Waste."[1][3]

- Documentation: Explicitly list "Pyridine Derivative" on the tag.^{[1][3]} This alerts the waste contractor to the presence of nitrogenous heterocycles, which require specific emissions scrubbing during incineration to prevent NO_x release.

Decision Logic Visualization

The following diagram outlines the decision process for classifying and disposing of **Alanine, N-3-pyridinyl-** waste.



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Figure 1: Waste Stream Classification Logic for Pyridinyl-Alanine Derivatives.

Regulatory Framework (EPA/RCRA Context)

While **Alanine, N-3-pyridinyl-** is not explicitly listed on the EPA's P-list (Acutely Toxic) or U-list (Toxic), the parent compound Pyridine is a U-listed waste (U196).[1][2][3]

The "Mixture Rule" Implication: If your research protocol involves degrading the alanine derivative back to free pyridine, the entire waste volume captures the U196 code.

- Best Practice: Treat all waste containing this compound as Hazardous Chemical Waste.[1][3]
- Drain Disposal: Strictly Prohibited.[1][3] The pyridine ring is stable and toxic to aquatic life; it does not degrade rapidly in standard water treatment facilities.[3]

Emergency Procedures: Spills

In the event of a benchtop spill, immediate containment is required to prevent respiratory exposure to dust.

Spill Type	Protocol	PPE Requirement
Dry Powder Spill	1. Do not sweep (creates dust).2.[1][3] Cover with wet paper towels to dampen.3.[1][3] Scoop into a bag.4. Wipe area with mild detergent.[1][3]	Nitrile Gloves, Lab Coat, N95/P100 Respirator (Critical), Safety Goggles.[2]
Liquid Spill	1. Absorb with inert material (Vermiculite/Sand).2.[3] Do not use combustible materials (sawdust) if oxidizers are present.3.[1][3] Place in sealed container.	Nitrile Gloves, Lab Coat, Safety Goggles.[2][4]

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 1268144, 3-(3-Pyridyl)-D-alanine. Retrieved from [[Link](#)]

- Occupational Safety and Health Administration (OSHA). Occupational Exposure to Hazardous Chemicals in Laboratories (29 CFR 1910.1450). [1][3][9][12] Retrieved from [Link] [1][9][10]
- U.S. Environmental Protection Agency (EPA). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [Link]

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Sources

- 1. 3-(3-Pyridyl)-D-alanine | C₈H₁₀N₂O₂ | CID 1268144 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 3. fishersci.com [fishersci.com]
- 4. Waste Code [rcrainfo.epa.gov]
- 5. carlroth.com [carlroth.com]
- 6. lobachemie.com [lobachemie.com]
- 7. wku.edu [wku.edu]
- 8. media.suweb.site [media.suweb.site]
- 9. Chemical Hygiene Plan – Environment, Health & Safety – UW–Madison [ehs.wisc.edu]
- 10. osha.gov [osha.gov]
- 11. N-(3-Pyridinylcarbonyl)alanine - Safety Data Sheet [chemicalbook.com]
- 12. ors.od.nih.gov [ors.od.nih.gov]
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